

what are the physical properties of meso-2,3-dibromobutane

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Compound of Interest

Compound Name: *meso-2,3-Dibromobutane*

Cat. No.: *B1593828*

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An In-Depth Technical Guide to the Physical Properties of **meso-2,3-Dibromobutane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical properties of **meso-2,3-dibromobutane**, complete with experimental protocols for their determination and a visualization of its stereochemical context.

Physical Properties

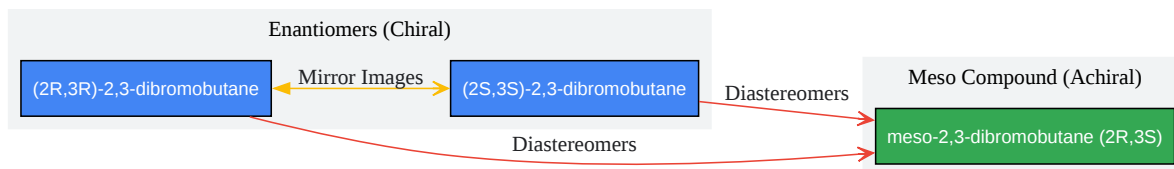
Meso-2,3-dibromobutane is the achiral diastereomer of 2,3-dibromobutane. Despite having two chiral centers, the molecule as a whole is not optically active due to an internal plane of symmetry.^{[1][2]} Its physical properties are distinct from its chiral enantiomeric counterparts.

The key physical properties of **meso-2,3-dibromobutane** are summarized in the table below:

Physical Property	Value	Units	Notes
Molecular Formula	C ₄ H ₈ Br ₂	-	-
Molecular Weight	215.91	g/mol	[3][4]
Appearance	Liquid	-	[3][5]
Melting Point	-24	°C	[6][7]
Boiling Point	161	°C	at 760 mmHg[4]
73-74	°C	at 47 mmHg[3]	
Density	1.767	g/mL	at 25 °C[3]
1.774	g/cm ³	-[4]	
1.792	g/mL	-[6]	
Refractive Index (n ₂₀ /D)	1.51	-	[3]
1.502	-	-[4]	
1.515	-	-[6]	
Flash Point	33	°C	[4]
Vapor Pressure	3.02	mmHg	at 25 °C[4]
Solubility	Insoluble	in water	[8]

Stereochemical Relationship

2,3-dibromobutane has two stereocenters, leading to a total of three stereoisomers: a pair of enantiomers ((2R,3R) and (2S,3S)) and the meso compound ((2R,3S)). The following diagram illustrates the relationship between these stereoisomers.



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